

An In-depth Technical Guide on the Physicochemical Properties of Methyl 3-hydroxyundecanoate

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Compound of Interest

Compound Name: Methyl 3-hydroxyundecanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Methyl 3-hydroxyundecanoate**. The information is curated for researchers, scientists, and professionals involved in drug development and related fields. This document summarizes key data, outlines detailed experimental protocols for its characterization, and presents a logical workflow for its analysis.

Physicochemical Properties

Methyl 3-hydroxyundecanoate is an esterified fatty acid. While specific experimental data for this compound is limited in publicly accessible literature, its properties can be reliably estimated based on data from closely related homologs and predictive models. The key physicochemical data are summarized in Table 1.

Table 1: Physicochemical Properties of **Methyl 3-hydroxyundecanoate** and Related Compounds

Property	Methyl 3-hydroxyundecanoate (C12)	Methyl 3-hydroxydecanoate (C10)	Methyl 3-hydroxydodecanoate (C13)
Molecular Formula	C ₁₂ H ₂₄ O ₃ [1]	C ₁₁ H ₂₂ O ₃ [2][3]	C ₁₃ H ₂₆ O ₃ [4]
Molecular Weight	216.32 g/mol [1]	202.29 g/mol [2][3]	230.34 g/mol [4]
Boiling Point	Estimated: ~300-320 °C (at 760 mmHg)	294.7 ± 13.0 °C (Predicted)[2]	No data available
Melting Point	No data available	No data available	No data available
Density	Estimated: ~0.94-0.96 g/cm ³	0.956 ± 0.06 g/cm ³ (Predicted)[2]	No data available
Solubility	Insoluble in water; Soluble in organic solvents (e.g., chloroform, methanol) [2][5]	Soluble in chloroform and methanol (slightly)[2]	No data available
Appearance	Colorless to pale yellow oil (Expected)	Colorless oil[2]	No data available
CAS Number	24724-07-0[1]	62675-82-5[2][3]	72864-23-4[4]

Note: Estimated values for **Methyl 3-hydroxyundecanoate** are based on trends observed in homologous fatty acid methyl esters.

Experimental Protocols

The following sections detail the methodologies for the synthesis and characterization of **Methyl 3-hydroxyundecanoate**.

A common method for the synthesis of hydroxy fatty acid methyl esters is through the biocatalytic hydroxylation of a fatty acid followed by esterification, or through chemical synthesis from a suitable precursor.

Protocol: Chemical Synthesis[6][7]

- **Reaction Setup:** A solution of undecanoic acid in a suitable organic solvent (e.g., toluene) is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- **Alpha-Bromination:** The solution is treated with a brominating agent (e.g., N-bromosuccinimide) and a catalytic amount of a radical initiator (e.g., benzoyl peroxide). The mixture is heated to reflux to facilitate the alpha-bromination of the carboxylic acid.
- **Hydrolysis:** The resulting alpha-bromo undecanoic acid is then hydrolyzed to the corresponding alpha-hydroxy acid using an aqueous solution of a base (e.g., sodium hydroxide), followed by acidification.
- **Esterification:** The 3-hydroxyundecanoic acid is esterified to its methyl ester by refluxing with methanol in the presence of an acid catalyst (e.g., sulfuric acid).
- **Purification:** The crude **Methyl 3-hydroxyundecanoate** is purified by liquid-liquid extraction and column chromatography on silica gel.

GC-MS is a powerful technique for the identification and quantification of fatty acid methyl esters.^{[8][9][10]}

Protocol: GC-MS Analysis^{[8][9]}

- **Sample Preparation:** A dilute solution of the purified **Methyl 3-hydroxyundecanoate** is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- **GC-MS System:** An Agilent 7890A GC system coupled to a 5975C mass selective detector (or equivalent) can be used.
- **GC Conditions:**
 - **Column:** A non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness).
 - **Carrier Gas:** Helium at a constant flow rate of 1 mL/min.
 - **Inlet Temperature:** 250 °C.
 - **Injection Volume:** 1 µL in splitless mode.

- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: Hold at 280 °C for 5 minutes.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 230 °C.
 - Mass Range: m/z 40-400.
- Data Analysis: The resulting mass spectrum is compared with spectral libraries (e.g., NIST, Wiley) for confirmation of the structure. The fragmentation pattern is analyzed to identify characteristic ions of the 3-hydroxy fatty acid methyl ester.

NMR spectroscopy is used to elucidate the detailed molecular structure of the compound.

Protocol: ¹H and ¹³C NMR Analysis

- Sample Preparation: Approximately 5-10 mg of purified **Methyl 3-hydroxyundecanoate** is dissolved in 0.6 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- NMR Spectrometer: A Bruker Avance 400 MHz spectrometer (or equivalent) is used.
- ¹H NMR Spectroscopy:
 - Pulse Program: Standard single-pulse experiment.
 - Spectral Width: 0-12 ppm.
 - Number of Scans: 16.
 - Data Analysis: The chemical shifts, multiplicities, and integration of the peaks are analyzed to assign the protons to the molecular structure. Expected signals include those for the

methyl ester protons, the methine proton adjacent to the hydroxyl group, and the methylene protons of the alkyl chain.

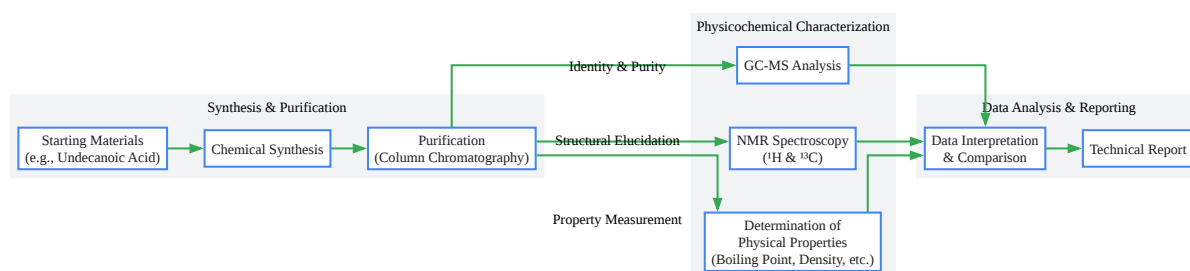
- ^{13}C NMR Spectroscopy:
 - Pulse Program: Proton-decoupled single-pulse experiment.
 - Spectral Width: 0-200 ppm.
 - Number of Scans: 1024.
 - Data Analysis: The chemical shifts of the carbon signals are analyzed to confirm the carbon skeleton, including the carbonyl carbon of the ester, the carbon bearing the hydroxyl group, and the carbons of the alkyl chain.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the scientific literature regarding the biological activity and associated signaling pathways of **Methyl 3-hydroxyundecanoate**. While various fatty acid methyl esters have been reported to exhibit a range of biological activities, including antimicrobial and anti-inflammatory properties, dedicated studies on **Methyl 3-hydroxyundecanoate** are lacking.^{[10][11]} Further research is required to elucidate its potential biological roles and mechanisms of action.

Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **Methyl 3-hydroxyundecanoate**.



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Caption: Workflow for Synthesis and Physicochemical Characterization.

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